

preventing decomposition of methylzinc chloride

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Compound Focus: Methylzinc chloride

CAS No.: 5158-46-3

Cat. No.: S6642848

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Chemical Profile: Methylzinc Chloride

The table below summarizes the key technical data for **methylzinc chloride**, which forms the basis for any handling protocol.

Property	Specification
Common Form	2.0 M solution in Tetrahydrofuran (THF) [1] [2]
CAS Number	5158-46-3 [1] [3] [2]
Molecular Formula	CH ₃ ClZn [3] [2]
Boiling Point	~67 °C [1] [3]
Density	~1.033 g/mL at 25 °C [1] [3]
Flash Point	~ -18 °C (-1.4 °F) [1] [3] [2]

Critical Safety Information

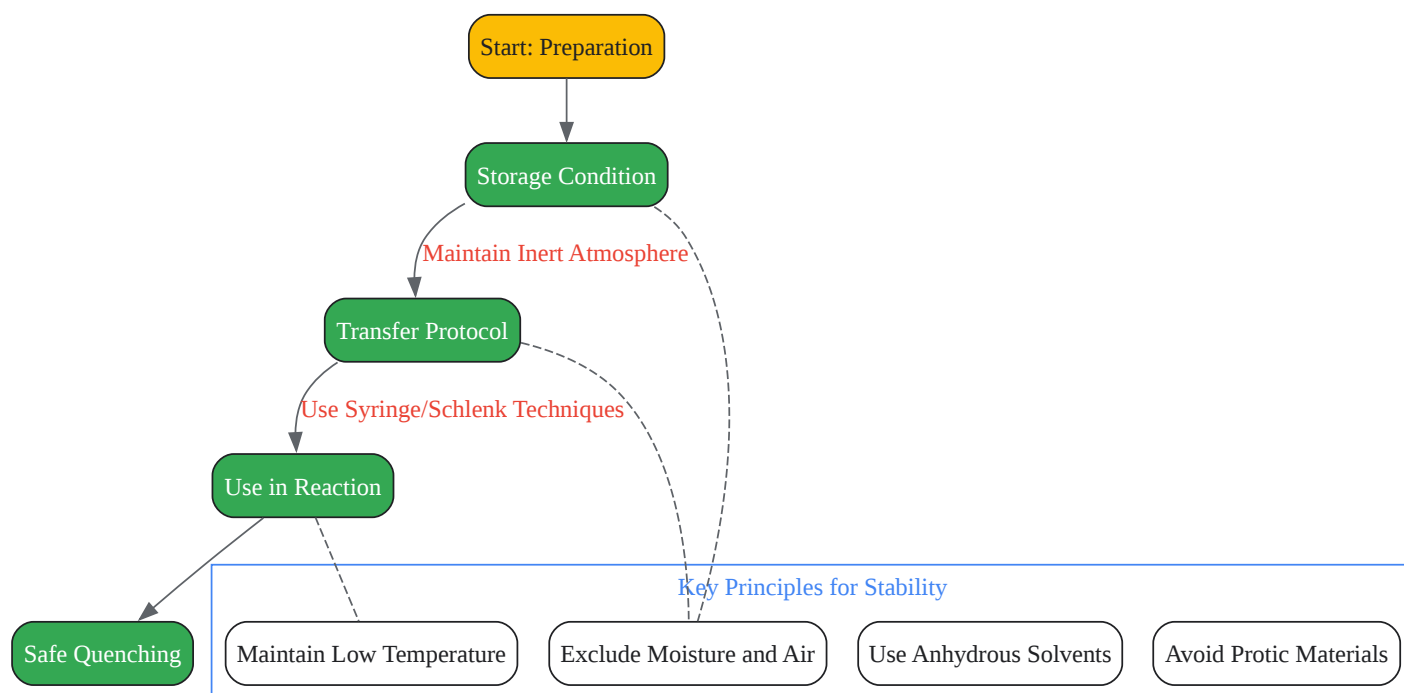
Methylzinc chloride is a highly hazardous material. The safety classifications and personal protective equipment (PPE) required are listed below.

- **Hazard and Precautionary Statements [2]:**
 - **H225:** Highly flammable liquid and vapor.
 - **H314:** Causes severe skin burns and eye damage.
 - **H335:** May cause respiratory irritation.
 - **H351:** Suspected of causing cancer.
- **Target Organ:** Respiratory system [1].
- **Personal Protective Equipment (PPE):** Faceshields, gloves, goggles, and type ABEK (EN14387) respirator filters are essential [1].

Suggested Handling and Workflow for Stability

Since explicit protocols for preventing decomposition were not found in the search results, the following guidance is based on general best practices for handling highly reactive organometallic compounds, inferred from the hazards identified.

The diagram below outlines a general workflow for handling moisture- and air-sensitive reagents like **methylzinc chloride**, focusing on maintaining stability.



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To prevent decomposition, your procedures should rigorously address the following areas derived from the core principles above:

- **Atmosphere Control:** All procedures must be conducted under an inert atmosphere, such as nitrogen or argon, using Schlenk line or glovebox techniques [1]. The solution is packaged in sealed containers under inert gas, and this protection must be maintained during use.
- **Solvent and Material Purity:** Ensure that all co-solvents and reagents are rigorously dried and oxygen-free. The use of anhydrous-grade solvents and further purification methods (e.g., distillation from sodium/benzophenone for THF) is critical.
- **Temperature Management:** While specific stability data is not provided, storing the reagent at low temperatures as recommended by the supplier and avoiding excessive heating during use will help maintain stability. Note that the boiling point of the THF solution is approximately 67°C [1].

Potential FAQs and Troubleshooting Guide

Here are some anticipated frequently asked questions, with answers formulated from general chemical knowledge.

Q1: What are the visible signs that my bottle of methylzinc chloride has decomposed?

- **A:** Decomposition may be indicated by a color change from colorless or light yellow to a darker, cloudy solution, and/or the formation of a precipitate [2]. The solution is typically described as a "turbid solution" even when fresh, so any significant darkening or increase in solid material is a strong indicator of degradation [2].

Q2: The reagent has solidified or precipitated in the bottle. Can it still be used?

- **A:** The formation of significant solids suggests reaction with moisture or oxygen and the reagent is likely no longer reliable for sensitive synthetic applications, such as the Negishi coupling reactions it is designed for [1]. It is safest to dispose of it properly.

Q3: What is the safest way to quench excess methylzinc chloride?

- **A:** Carefully and slowly add the excess reagent to a large volume of a well-stirred, inert solvent (e.g., hexane) containing a mild proton source, such as isopropanol. **Never** add water directly due to the violent reaction risk. All quenching should be conducted in a fume hood with appropriate PPE [1] [2].

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References

1. Methylzinc chloride 2.0M tetrahydrofuran 5158-46-3 [sigmaaldrich.com]
2. METHYLZINC CHLORIDE | 5158-46-3 [chemicalbook.com]
3. CAS 5158-46-3 METHYLZINC CHLORIDE [alfa-chemistry.com]

To cite this document: Smolecule. [preventing decomposition of methylzinc chloride]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b6642848#preventing->

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